

Application Notes and Protocols for Staining Cellulose Fibers with Reactive Red 45

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Reactive red 45*

CAS No.: *70210-46-7*

Cat. No.: *B1210583*

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Introduction

Reactive Red 45, a dichlorotriazine-based anionic dye, is a valuable tool for the specific and covalent staining of cellulose fibers. Its reactive nature allows for the formation of a stable ether linkage with the hydroxyl groups present in the cellulose polymer. This covalent bond results in a highly durable and vibrant red coloration, making it suitable for a variety of analytical techniques in materials science and biochemistry, including microscopic visualization of cellulosic structures. The staining process is dependent on precise control of pH, temperature, and electrolyte concentration to ensure optimal dye fixation while minimizing the competing hydrolysis reaction. These application notes provide a detailed protocol for the effective staining of cellulose fibers with **Reactive Red 45** for research purposes.

Principle of Staining

The staining mechanism of **Reactive Red 45** on cellulose fibers is a two-step process. Initially, the anionic dye molecules are attracted to the surface of the cellulose fibers from the aqueous solution. The presence of an electrolyte, such as sodium chloride, is crucial in this step as it

neutralizes the negative surface charge of the cellulose, thereby reducing the electrostatic repulsion between the fiber and the anionic dye and promoting dye uptake.[1][2]

The second and most critical step is the fixation of the dye to the cellulose fibers. Under alkaline conditions, the hydroxyl groups on the cellulose polymer are activated to form cellulosate anions. These highly nucleophilic anions then attack the electrophilic carbon atom of the dichlorotriazine ring of the **Reactive Red 45** molecule, leading to a nucleophilic substitution reaction.[3][4] This reaction results in the formation of a stable, covalent ether bond between the dye and the cellulose fiber.[5][6] A competing reaction is the hydrolysis of the reactive dye, where the dye reacts with hydroxide ions in the solution instead of the cellulose.[7][8] Careful control of the staining conditions is therefore essential to maximize the efficiency of the dye-fiber reaction.

Materials and Reagents

- **Reactive Red 45** (C.I. **Reactive Red 45**; $C_{27}H_{19}ClN_7Na_3O_{10}S_3$; MW: 802.10 g/mol)
- Cellulose fibers (e.g., cotton, linen, filter paper, or purified cellulose)
- Sodium chloride (NaCl)
- Sodium carbonate (Na_2CO_3), anhydrous
- Distilled or deionized water
- Glacial acetic acid (optional, for neutralization)
- Microscope slides and coverslips
- Standard laboratory glassware (beakers, graduated cylinders, etc.)
- Magnetic stirrer and stir bar
- Water bath or incubator
- pH meter

Experimental Protocols

Preparation of Staining Solutions

- **Reactive Red 45 Stock Solution (1% w/v):** Dissolve 1.0 g of **Reactive Red 45** powder in 100 mL of distilled water. Stir until the dye is completely dissolved. This stock solution can be stored in the dark at 4°C for a limited time.
- **Sodium Chloride Solution (1 M):** Dissolve 58.44 g of NaCl in 1 L of distilled water.
- **Sodium Carbonate Solution (1 M):** Dissolve 105.99 g of anhydrous Na₂CO₃ in 1 L of distilled water.

Staining Protocol for Cellulose Fibers

This protocol is a general guideline and may require optimization depending on the specific type and form of the cellulose fibers being stained.

- **Fiber Preparation:** If necessary, pre-treat the cellulose fibers to remove any impurities or sizing agents. This can be done by washing the fibers with a mild detergent solution, followed by thorough rinsing with distilled water. For microscopic analysis, a small sample of the fibers can be teased apart on a microscope slide.
- **Exhaustion Step:**
 - Prepare the exhaustion bath by mixing the **Reactive Red 45** stock solution and the sodium chloride solution in a beaker to achieve the desired final concentrations. A typical starting point is a 1:10 dilution of the stock dye solution and the addition of NaCl to a final concentration of 20-40 g/L.^[9]
 - Immerse the cellulose fibers in the exhaustion bath.
 - Gently agitate the mixture at room temperature (approximately 25°C) for 30 minutes to allow for the even adsorption of the dye onto the fibers.
- **Fixation Step:**

- Add the sodium carbonate solution to the exhaustion bath to raise the pH to approximately 10.5-11.0.[9] This will initiate the covalent bonding of the dye to the cellulose.
- Increase the temperature of the staining bath to 30-40°C. Dichlorotriazine dyes are highly reactive and can be fixed at lower temperatures.[10]
- Incubate the fibers in the alkaline dye solution at the elevated temperature for 60 minutes with gentle agitation.
- Washing and Rinsing:
 - After the fixation step, it is crucial to remove any unfixed and hydrolyzed dye to ensure good colorfastness and to reduce background staining.
 - Decant the staining solution and rinse the fibers briefly with cold distilled water.
 - Wash the stained fibers in a solution of hot distilled water (approximately 60°C) for 10-15 minutes. A mild, non-ionic detergent can be added to this wash solution to aid in the removal of unfixed dye.
 - Repeat the hot water wash step until the washing solution is clear.
 - Finally, rinse the fibers with cold distilled water.
 - If desired, a final rinse in a dilute acetic acid solution can be performed to neutralize any residual alkali, followed by a final rinse with distilled water.
- Mounting for Microscopy:
 - Take a small sample of the stained and washed fibers and place them on a clean microscope slide.
 - Add a drop of a suitable mounting medium (e.g., glycerol or a commercial mounting medium).
 - Carefully place a coverslip over the fibers, avoiding the formation of air bubbles.
 - The stained cellulose fibers are now ready for observation under a light microscope.

Data Presentation

The following tables provide a summary of the recommended ranges for the key quantitative parameters in the staining protocol. These values can be used as a starting point for optimization experiments to achieve the desired staining intensity and quality for a specific application.

Parameter	Recommended Range	Notes
Exhaustion Step		
Reactive Red 45 Concentration	0.1 - 1.0% (w/v)	Higher concentrations may lead to deeper staining but could also increase background and the amount of unfixed dye to be washed out.
Sodium Chloride Concentration	20 - 60 g/L	Increases the affinity of the dye for the cellulose fibers. The optimal concentration may vary depending on the dye concentration and the type of cellulose.[9]
Temperature	25 - 30°C	Room temperature is generally sufficient for the initial adsorption of the dye.
Time	30 - 45 minutes	Allows for even distribution and adsorption of the dye onto the fibers.
Fixation Step		
pH	10.5 - 11.5	A sufficiently alkaline pH is essential for the activation of the cellulose hydroxyl groups. [9]
Temperature	30 - 60°C	Dichlorotriazine dyes are highly reactive; lower temperatures can be used to control the reaction rate and minimize hydrolysis.[10]
Time	60 - 90 minutes	Sufficient time is required for the covalent bond formation to reach completion.

Washing Step

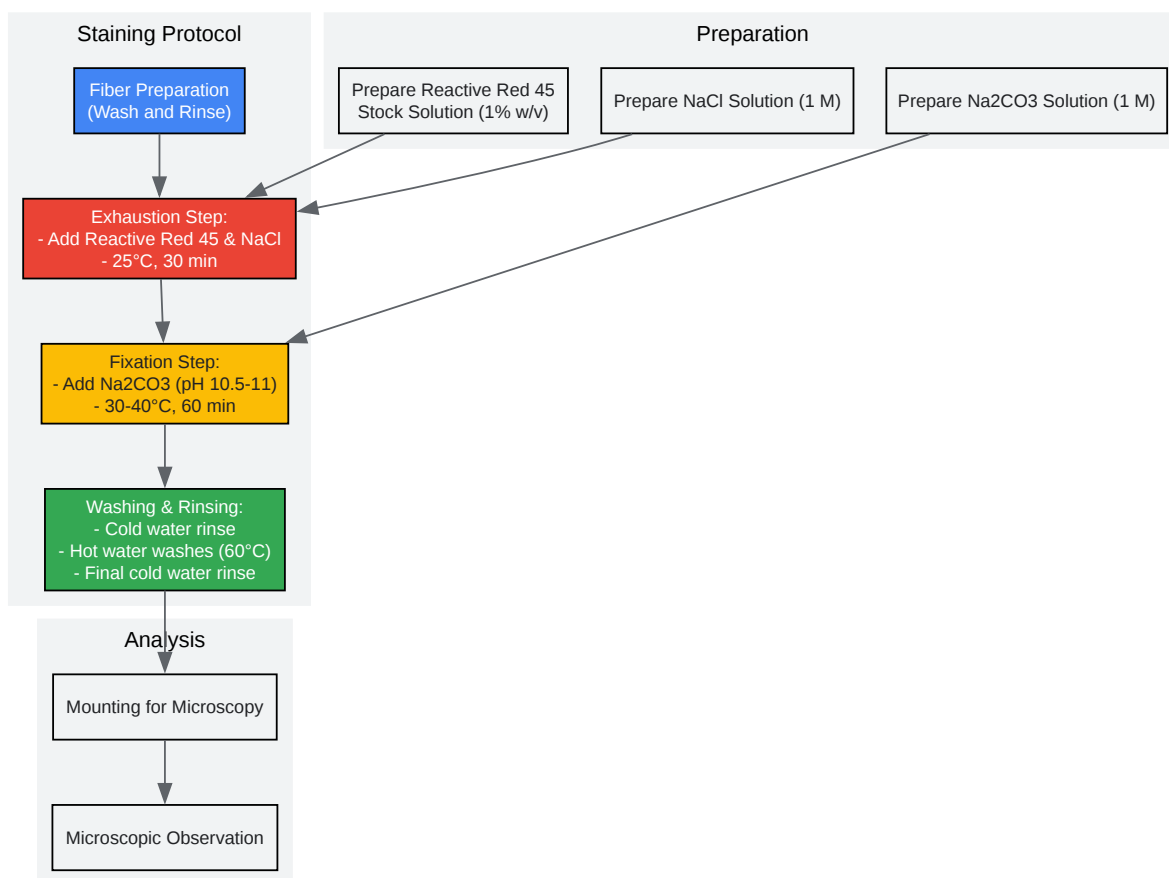
Hot Water Wash Temperature 60 - 80°C

Effective for removing unfixed
and hydrolyzed dye.

Number of Washes 2 - 4 cycles

Washing should be continued
until the supernatant is clear.

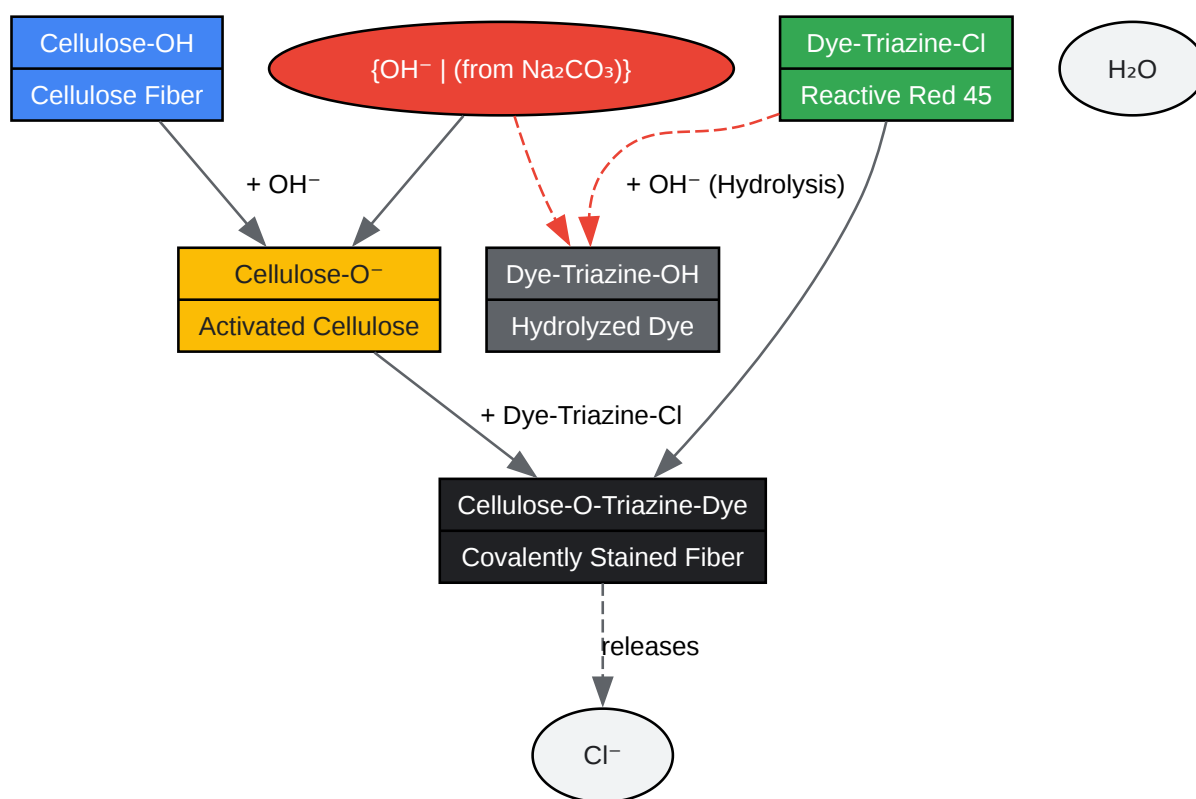
Mandatory Visualization Experimental Workflow



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Caption: Experimental workflow for staining cellulose fibers with **Reactive Red 45**.

Signaling Pathway of Covalent Bonding



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Caption: Covalent bonding of **Reactive Red 45** to cellulose and the competing hydrolysis reaction.

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